

Alfuzosin-d6: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: **Alfuzosin-d6**

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the physical and chemical properties of **Alfuzosin-d6**, a deuterated analog of Alfuzosin. Alfuzosin is a selective alpha-1 adrenergic receptor antagonist used in the symptomatic treatment of benign prostatic hyperplasia (BPH). [1][2][3] The incorporation of deuterium can be utilized for various research applications, including its use as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS, and as a tracer in pharmacokinetic studies.[4]

Physicochemical Properties

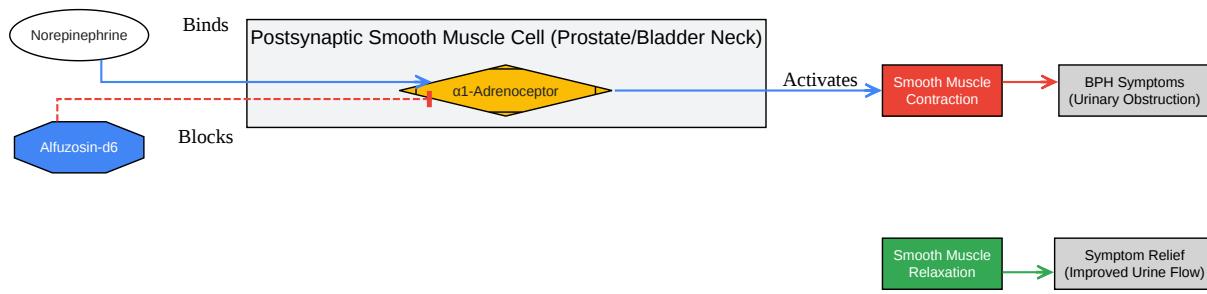
Alfuzosin-d6 shares its core structure with Alfuzosin, with the primary difference being the substitution of six hydrogen atoms with deuterium. This isotopic labeling results in a slightly higher molecular weight but does not significantly alter the fundamental physicochemical properties. The data for Alfuzosin and its hydrochloride salt are provided for a comprehensive comparison.

Property	Alfuzosin-d6	Alfuzosin	Alfuzosin Hydrochloride
Synonyms	SL 77499-d6	Alfuzosina, Alfuzosine	Xatral, Uroxatral, Alfuzosin HCl
CAS Number	1006717-31-2[4]	81403-80-7[2]	81403-68-1[5][6]
Molecular Formula	C ₁₉ H ₂₁ D ₆ N ₅ O ₄	C ₁₉ H ₂₇ N ₅ O ₄ [2][7]	C ₁₉ H ₂₈ CIN ₅ O ₄ [5][6]
Molecular Weight	395.49 g/mol (Calculated)	389.456 g/mol [2][7]	425.9 g/mol [5][6]
Appearance	White to Off-White Solid[6][8]	White to off-white crystalline powder[7] [9]	White or off-white crystalline powder[9]
Melting Point	Not explicitly reported	~240 °C[7][9]	~225 °C[6]
Solubility	DMSO (Slightly), Methanol (Slightly)[8]	Water: 92 mg/L (Estimated)[7]	Highly soluble in water[10]
pKa	Not explicitly reported	8.13 (at 25°C)[6]	Not applicable
Protein Binding	Not explicitly reported	82-90%[2][6]	Not applicable

Mechanism of Action: Alpha-1 Adrenergic Blockade

Alfuzosin functions as a selective and competitive antagonist of alpha-1 (α_1) adrenergic receptors. These receptors are densely located in the smooth muscle of the lower urinary tract, including the prostate, bladder neck, prostatic capsule, and urethra.[1][3] In patients with BPH, stimulation of these receptors by norepinephrine leads to smooth muscle contraction, compressing the urethra and obstructing urine flow.

By blocking these α_1 -adrenoceptors, Alfuzosin induces relaxation of the smooth muscle in the prostate and bladder neck.[2][3] This action reduces the resistance to urinary outflow, thereby improving urine flow and alleviating the symptoms associated with BPH, such as urinary hesitancy, frequency, and urgency.[1][3] Alfuzosin exhibits a selectivity for α_1 receptors in the urinary tract over those in vascular smooth muscle, which contributes to a lower incidence of cardiovascular side effects like hypotension compared to less selective alpha-blockers.[1]



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Caption: Mechanism of action of Alfuzosin.

Experimental Protocols & Analytical Methodologies

The quantification and quality control of Alfuzosin and its deuterated analogs rely on robust analytical methods. Below are detailed protocols derived from published literature for the analysis of Alfuzosin, which are directly applicable to **Alfuzosin-d6**.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

This method is suitable for the routine analysis and quantification of Alfuzosin hydrochloride in bulk drug and pharmaceutical dosage forms.[9]

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Inertsil ODS-3V (5 μm, 15 cm x 0.46 cm) or equivalent C18 column.[9]
- Mobile Phase: A mixture of Acetonitrile, Water, Tetrahydrofuran, and Perchloric Acid in a ratio of 250:740:10:1 (v/v/v/v).[9]
- Flow Rate: 1.0 mL/min.[9]

- Detection: UV detection at a wavelength of 245 nm.[9]
- Temperature: Ambient (25 ± 2°C).[9]
- Sample Preparation:
 - Prepare a stock solution of 1 mg/mL Alfuzosin hydrochloride in a 1:4 mixture of acetonitrile and water.[9]
 - Create working standards by diluting the stock solution with the same solvent mixture to achieve concentrations within the linear range (e.g., covering 50% to 150% of the target assay concentration).[9]
 - For dosage forms, weigh and finely powder a set number of tablets. An amount of powder equivalent to a target weight of the active ingredient is dissolved in the solvent, sonicated to ensure complete dissolution, and filtered before injection.

Ultra-Performance Liquid Chromatography (UPLC)

UPLC offers a more rapid and sensitive method for analyzing Alfuzosin hydrochloride in the presence of its impurities and degradation products.[11]

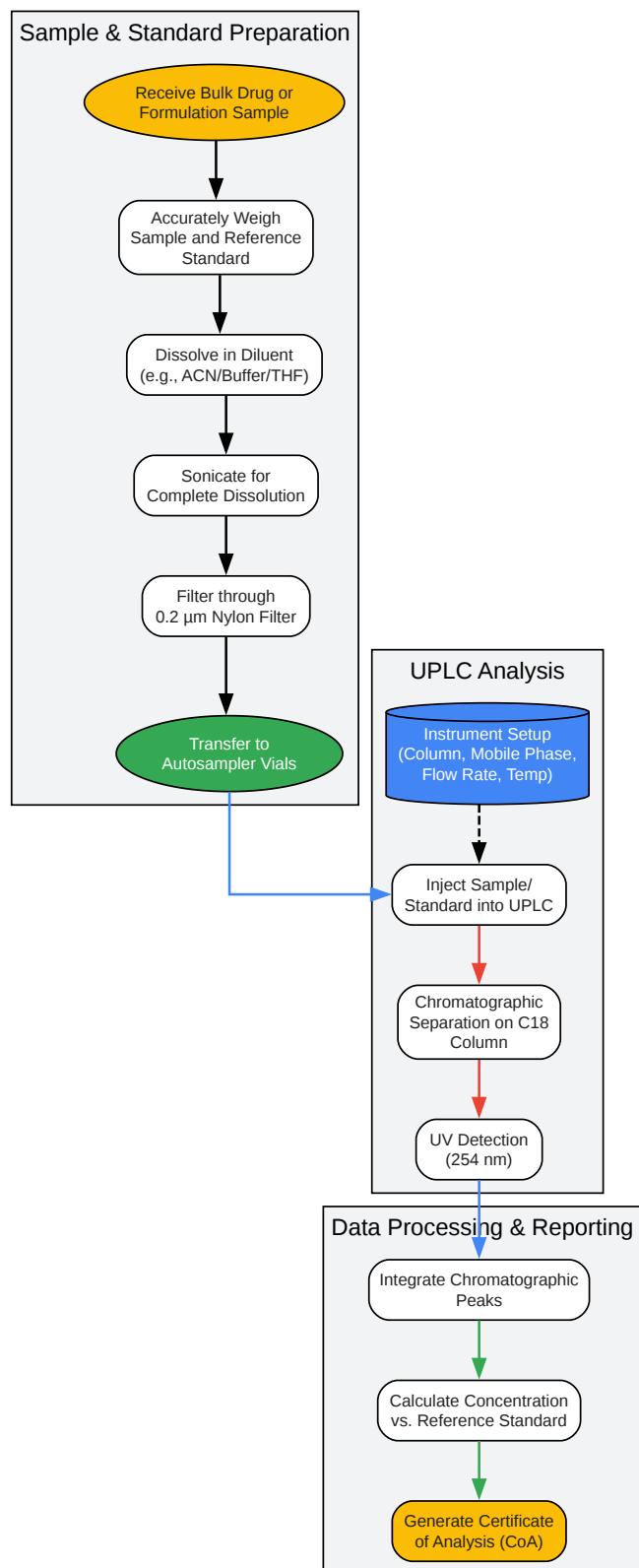
- Instrumentation: UPLC system with a UV or Photodiode Array (PDA) detector.
- Column: Waters Acquity HSS T3 C18 (1.8 µm, 100 mm x 2.1 mm).[11]
- Mobile Phase: A gradient elution using a buffer (Perchloric acid, pH 3.5) and a mixture of organic solvents (acetonitrile and tetrahydrofuran).[11]
- Flow Rate: 0.3 mL/min.[11]
- Detection: UV detection at 254 nm.[11]
- Temperature: 30°C.[11]
- Injection Volume: 2.0 µL.[11]

- Sample Preparation (Diluent): A mixture of buffer, acetonitrile, and tetrahydrofuran (20:80:1 v/v/v).[11]
 - Prepare a sample solution of Alfuzosin hydrochloride at a concentration of 0.4 mg/mL in the diluent.[11]
 - Prepare standard solutions containing Alfuzosin and known impurities at specified concentrations (e.g., LOQ to 200% of the limit concentration) to establish linearity and accuracy.[11]

UV-Spectrophotometry

A simple and rapid method for the estimation of Alfuzosin in bulk and tablet formulations.[12]

- Instrumentation: UV-Visible Double Beam Spectrophotometer.
- Solvent: 0.1M Sodium Hydroxide (NaOH).[12]
- Analytical Wavelength (λ_{max}): 350 nm.[12]
- Procedure:
 - Prepare a standard stock solution by dissolving a known weight (e.g., 25 mg) of Alfuzosin hydrochloride in the solvent (0.1M NaOH) to a final volume (e.g., 100 mL) to get a concentration of 250 $\mu\text{g/mL}$.[12]
 - Create a series of dilutions from the stock solution to establish a calibration curve within a linear concentration range (e.g., 10-30 $\mu\text{g/mL}$).[12]
 - Measure the absorbance of the standard and sample solutions at 350 nm against a solvent blank.[12]

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